

# Essential Safety and Logistics for Handling **tert-Butoxy bis(dimethylamino)methane**

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## Compound of Interest

Compound Name:	<i>tert</i> -Butoxy <i>bis(dimethylamino)methane</i>
Cat. No.:	B148321

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For researchers, scientists, and drug development professionals, ensuring safe handling of reactive chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **tert-Butoxy bis(dimethylamino)methane**, also known as Bredereck's reagent. The following procedural guidance outlines operational steps, personal protective equipment (PPE) requirements, and disposal plans to minimize risk and ensure laboratory safety.

## Hazard Identification and Personal Protective Equipment

**tert-Butoxy bis(dimethylamino)methane** is a flammable liquid and vapor that can cause significant health hazards.<sup>[1][2][3]</sup> It is known to cause skin irritation, and serious eye irritation, and may lead to respiratory irritation.<sup>[2][3][4]</sup> Some safety data sheets also indicate that it can cause burns to the skin, eyes, gastrointestinal tract, and respiratory system upon contact or inhalation.<sup>[1]</sup> Therefore, strict adherence to recommended personal protective equipment is critical.

### Recommended Personal Protective Equipment (PPE)

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2][5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and chemical-resistant clothing to prevent skin exposure.[1][2] A lab coat is required at a minimum.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1] If exposure limits may be exceeded or irritation occurs, a NIOSH/MSHA approved respirator should be used.[1][2]

## Operational Handling and Storage

Proper operational procedures are essential to minimize exposure and prevent accidents.

### Handling:

- Always handle **tert-Butoxy bis(dimethylamino)methane** within a certified chemical fume hood to minimize inhalation exposure.[1]
- Keep the compound away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Use non-sparking tools and explosion-proof equipment when handling the material.[2]
- Take precautionary measures against static discharge.[2]
- Avoid breathing vapors or mist.[1][2]
- Prevent contact with skin, eyes, and clothing.[1]

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][2]

- Some sources recommend storing in a freezer.[2]
- Keep away from incompatible materials such as strong oxidizing agents.[2]

## Accidental Release and First Aid Measures

Spill Response: In the event of a spill, immediately evacuate the area and remove all sources of ignition.[1][2] Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.[1][2] Use spark-proof tools during cleanup. [1]

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- Inhalation: Remove the individual from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[1]

## Disposal Plan

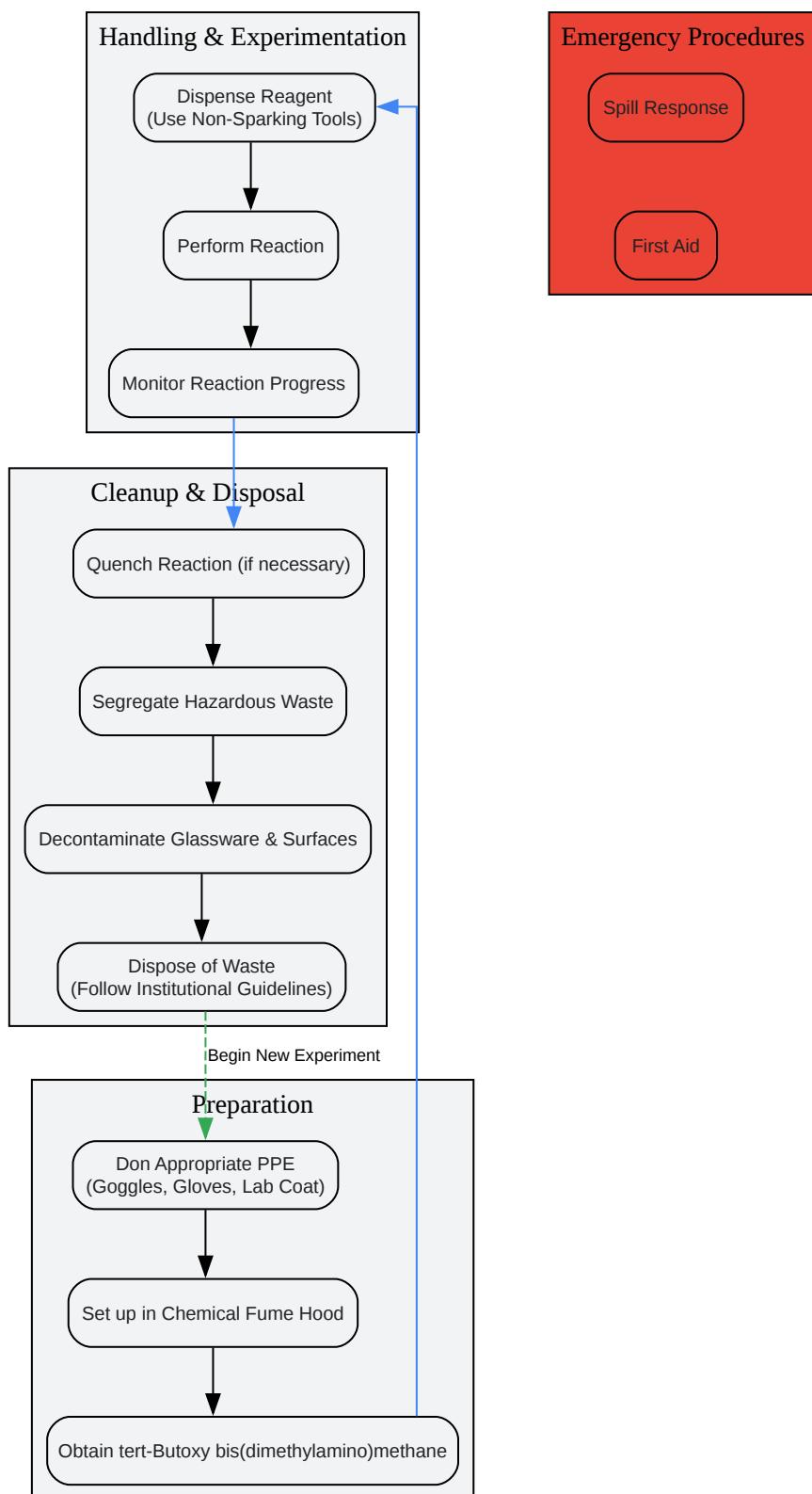
All waste generated from the use of **tert-Butoxy bis(dimethylamino)methane**, including contaminated materials and empty containers, must be treated as hazardous waste.[2] Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[2] Do not empty into drains.[2]

## Quantitative Data Summary

Property	Value
Flash Point	41 °C (105.8 °F) - closed cup
Boiling Point	50 - 55 °C @ 15 mmHg
Density	0.844 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.422

## Experimental Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **tert-Butoxy bis(dimethylamino)methane** from preparation to disposal.



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Caption: Workflow for safe handling of **tert**-Butoxy bis(dimethylamino)methane.

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